

Application Notes and Protocols for PF-06679142 in Primary Human Hepatocytes

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Compound of Interest

Compound Name: PF-06679142

Cat. No.: B15620070

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Introduction

PF-06679142 is a potent, orally active activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[1] Activation of AMPK in hepatocytes can modulate various metabolic pathways, including the inhibition of lipid synthesis and gluconeogenesis, making it a promising target for therapeutic intervention in metabolic diseases such as diabetic nephropathy. These application notes provide detailed protocols for the use of **PF-06679142** in primary human hepatocytes to study its effects on key metabolic pathways.

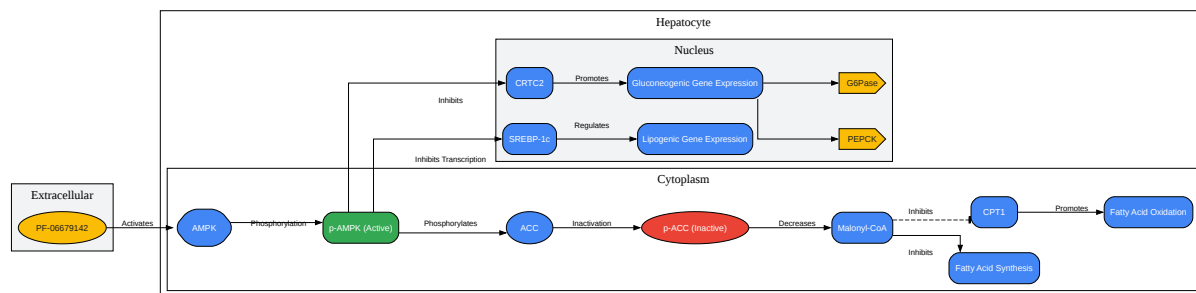
Data Presentation

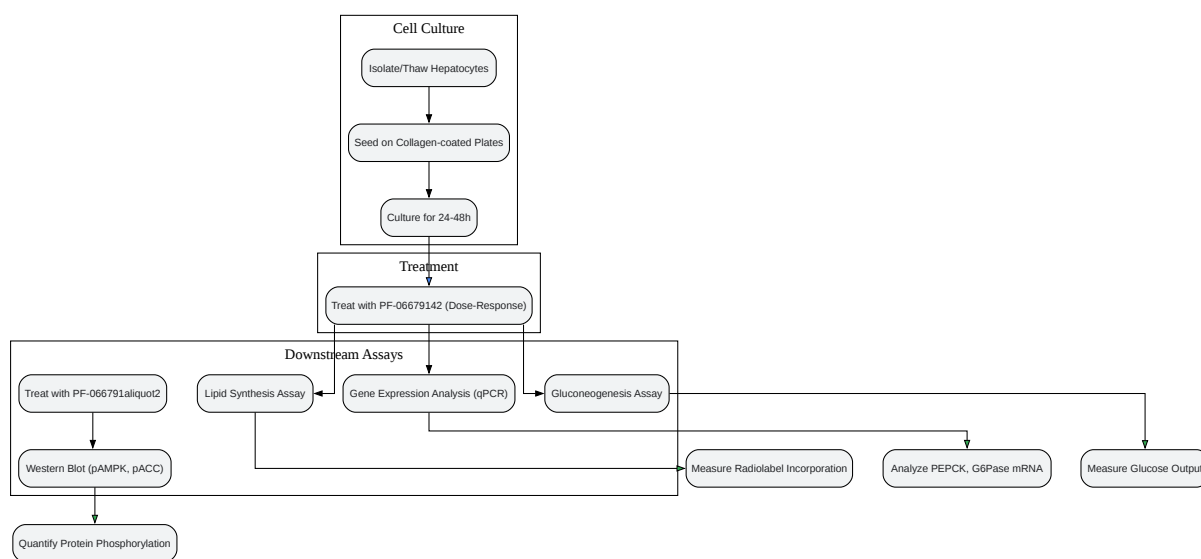
Table 1: In Vitro Activity of the AMPK Activator PF-06409577 (a close analog of **PF-06679142**) in Primary Hepatocytes

Species	Assay	Endpoint	IC50 / EC50 (nM)
Human	ACC Phosphorylation	pACC (Ser79)	255
Human	Lipid Synthesis	14C-Acetate Incorporation	128
Rat	ACC Phosphorylation	pACC (Ser79)	69
Rat	Lipid Synthesis	14C-Acetate Incorporation	49
Monkey	ACC Phosphorylation	pACC (Ser221)	875
Monkey	Lipid Synthesis	14C-Acetate Incorporation	444

Note: Data presented is for PF-06409577, a structurally related AMPK activator, as specific dose-response data for **PF-06679142** in primary human hepatocytes is not readily available in the public domain.^[2] This data can be used as a starting point for dose-response studies with **PF-06679142**.

Signaling Pathways and Experimental Workflows





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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://medchemexpress.com)
- [2. Activation of Liver AMPK with PF-06409577 Corrects NAFLD and Lowers Cholesterol in Rodent and Primate Preclinical Models - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/37111111/)
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